

# N-phenylpiperidin-4-amine molecular structure and weight

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## Compound of Interest

Compound Name: *N*-Phenylpiperidin-4-amine

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An In-depth Technical Guide to **N-phenylpiperidin-4-amine**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**N-phenylpiperidin-4-amine**, also known as 4-anilinopiperidine (4-AP), is a pivotal chemical intermediate with significant applications in pharmaceutical synthesis.<sup>[1]</sup> Its molecular structure, featuring a phenyl group attached to a piperidine ring at the 4-position, provides a versatile scaffold for developing a wide range of compounds.<sup>[1]</sup> This document provides a comprehensive technical overview of **N-phenylpiperidin-4-amine**, detailing its molecular structure, chemical properties, synthesis protocols, and its crucial role as a precursor in the synthesis of potent analgesics, most notably fentanyl and its analogues.<sup>[1]</sup> Due to its application in the manufacture of controlled substances, it is a regulated chemical in several jurisdictions.<sup>[1]</sup>

## Chemical Identity and Properties

**N-phenylpiperidin-4-amine** is an organic compound belonging to the phenylpiperidine class.<sup>[1]</sup> Its identity is well-established through various chemical identifiers and properties. The hydrochloride salt form is also commonly used in synthesis.<sup>[2][3]</sup>

## Core Chemical Data

The fundamental quantitative data for **N-phenylpiperidin-4-amine** are summarized below for easy reference.

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>16</sub> N <sub>2</sub>	[4][5][6][7][8]
Molecular Weight	176.26 g/mol	[1][5][6][7][8]
176.2581 g/mol (High-Resolution)	[4]	
CAS Number	23056-29-3	[4][5][6][8][9]
IUPAC Name	N-phenylpiperidin-4-amine	[4][10]
Formula Weight (di-HCl salt)	249.2 g/mol	[2]
CAS Number (di-HCl salt)	99918-43-1	[2]

## Physicochemical Properties

Property	Value	Notes
Boiling Point	312.0 ± 35.0 °C	Predicted
Density	1.052 ± 0.06 g/cm <sup>3</sup>	Predicted
Appearance	Crystalline solid	[2] (for hydrochloride salt)

## Synonyms

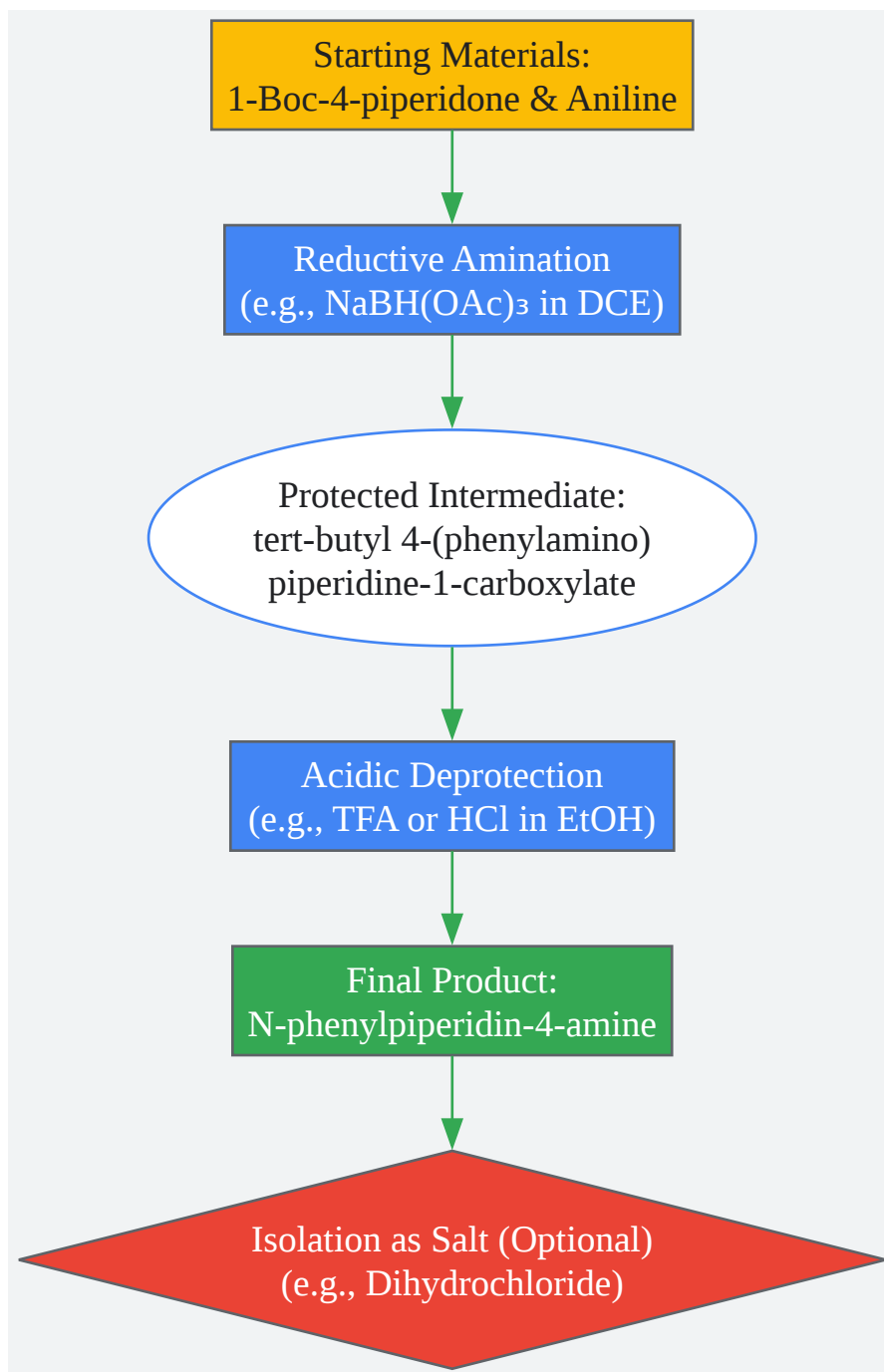
The compound is known by several names in scientific literature and chemical catalogs, including:

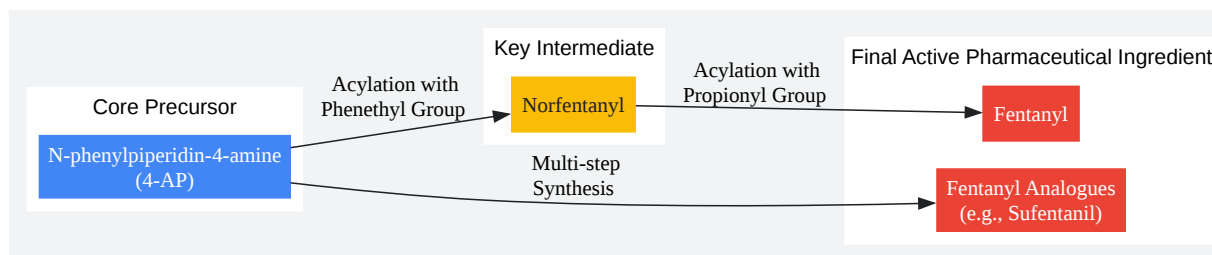
- 4-Anilinopiperidine (4-AP)[2][5][10]
- 4-(Phenylamino)piperidine[7][10]
- N-(Piperidin-4-yl)aniline[7][10]
- Despropionyl norfentanyl[4]

- Fentanyl Related Compound B (USP)[[5](#)]
- Fentanyl Impurity I (EP)[[5](#)]

## Molecular Structure

The structure of **N-phenylpiperidin-4-amine** consists of a piperidine ring where the nitrogen at position 4 is bonded to the nitrogen atom of an aniline group. This bifunctional nature, with both a secondary amine within the piperidine ring and an aniline moiety, is key to its reactivity and utility as a synthetic building block.[[1](#)]





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